

Performance of Solvent Violet 13 Across Diverse Polymer Matrices: A Comparative Analysis

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Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B1664779

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Solvent Violet 13, an anthraquinone-based dye, is a versatile colorant widely utilized for imparting a brilliant, bluish-violet hue to a variety of thermoplastics. Its selection for specific applications is contingent upon its performance and stability within the chosen polymer matrix. This guide provides a comparative overview of **Solvent Violet 13**'s performance in several common polymers, supported by available experimental data.

Overview of Polymer Compatibility

Solvent Violet 13 demonstrates good compatibility with a range of polymers, making it a suitable candidate for numerous applications. It is frequently recommended for use in:

- Polystyrene (PS)
- High-Impact Polystyrene (HIPS)
- Acrylonitrile Butadiene Styrene (ABS)
- Polycarbonate (PC)
- Rigid Polyvinyl Chloride (RPVC)
- Polymethyl Methacrylate (PMMA)
- Styrene Acrylonitrile (SAN)

- Acrylonitrile Styrene (AS)
- Polyethylene Terephthalate (PET)
- Polyamide (PA)[\[1\]](#)[\[2\]](#)
- Polyester fibers[\[3\]](#)[\[4\]](#)

The dye is noted for its excellent color strength, high transparency, and good overall fastness properties.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Performance Data

The following tables summarize the key performance indicators of **Solvent Violet 13** in various polymer matrices based on available data. It is important to note that performance can be influenced by the specific grade of the polymer, processing conditions, and the concentration of the dye.

Table 1: Heat and Light Fastness Properties

Polymer Matrix	Heat Resistance (°C)	Light Fastness (Blue Wool Scale, 1-8)
PS	300 [4] [6]	7-8 [4] [6]
ABS	290 [4]	6 [4]
PC	310-350 [1] [4] [5]	8 [4]
PET	290 [1] [4]	8 [4]
PMMA	300 [1]	7-8 [1]

Note: Light fastness is rated on the Blue Wool Scale, where 1 is very poor and 8 is excellent.[\[4\]](#)
[\[6\]](#)

Table 2: Recommended Dosage and Solubility

Property	Value
Recommended Dosage (Transparent)	0.02% [3] [4]
Recommended Dosage (Opaque)	0.05% [3] [4]
Solubility in Organic Solvents at 20°C (g/L)	
Acetone	1.3 [4] [6]
Butyl Acetate	3 [4] [6]
Methylbenzene	7 [4] [6]
Dichloromethane	35 [4] [6]
Ethyl Alcohol	0.2 [4] [6]

Experimental Protocols

While specific experimental details from the manufacturers are proprietary, the following are generalized methodologies typically employed to evaluate the performance of colorants like **Solvent Violet 13** in polymer matrices.

Heat Stability Testing

Methodology: A common method for determining heat stability involves preparing colored polymer samples (e.g., injection molded plaques) at various processing temperatures. The samples are then visually compared against a standard prepared at the lowest recommended processing temperature. The highest temperature at which no significant color change (ΔE^*ab) is observed is reported as the heat resistance. This is often conducted in accordance with standards such as ISO 7724 or ASTM D2244.

Light Fastness Testing

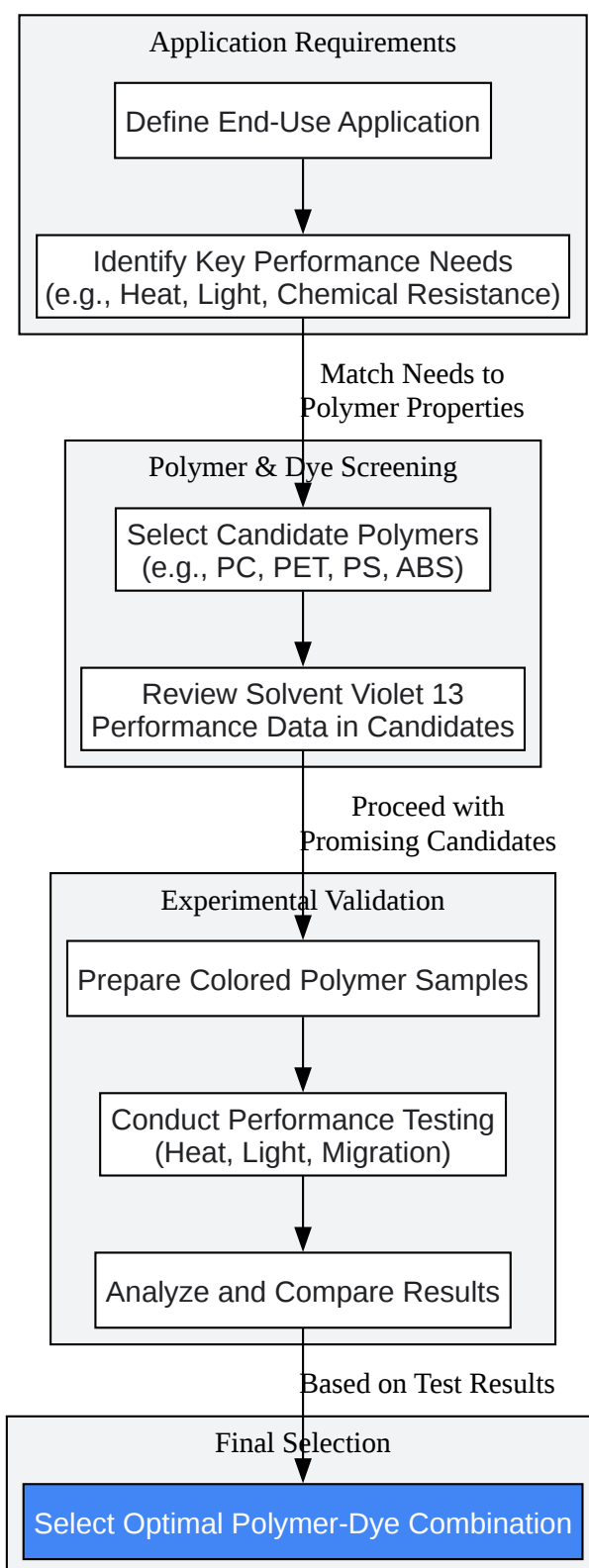
Methodology: Light fastness is typically assessed using accelerated weathering devices that expose the colored polymer samples to intense artificial light (e.g., Xenon arc) under controlled conditions of temperature and humidity, simulating exposure to sunlight. The degree of color fading is then evaluated by comparing the exposed samples to unexposed controls and rating them against the Blue Wool Scale (ISO 105-B02 or AATCC Test Method 16).

Migration Resistance Testing

Methodology: Migration resistance evaluates the tendency of a colorant to move from the colored polymer to a contacting material. A standard test involves placing the colored polymer sample in contact with an uncolored material (often PVC or another polymer) under specified conditions of temperature, pressure, and time. The degree of color transfer to the uncolored material is then visually assessed.

Logical Workflow for Polymer and Dye Selection

The selection of an appropriate polymer matrix for an application involving **Solvent Violet 13** requires a systematic evaluation of the desired performance characteristics against the properties of the dye in different polymers.



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Polymer-Dye Selection Workflow

This workflow diagram illustrates the logical progression from defining application requirements to the final selection of the optimal polymer-dye combination, emphasizing the critical role of experimental validation. By following this structured approach, researchers and developers can make informed decisions to ensure the desired performance and longevity of their colored plastic products.

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